

# (R)-1-N-Boc-2-methylpiperazine molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (R)-1-N-Boc-2-methylpiperazine

Cat. No.: B110527

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## Technical Data for (R)-1-N-Boc-2-methylpiperazine

This document provides core technical specifications for **(R)-1-N-Boc-2-methylpiperazine**, a chiral building block commonly utilized in medicinal chemistry and organic synthesis. The data presented herein is intended for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

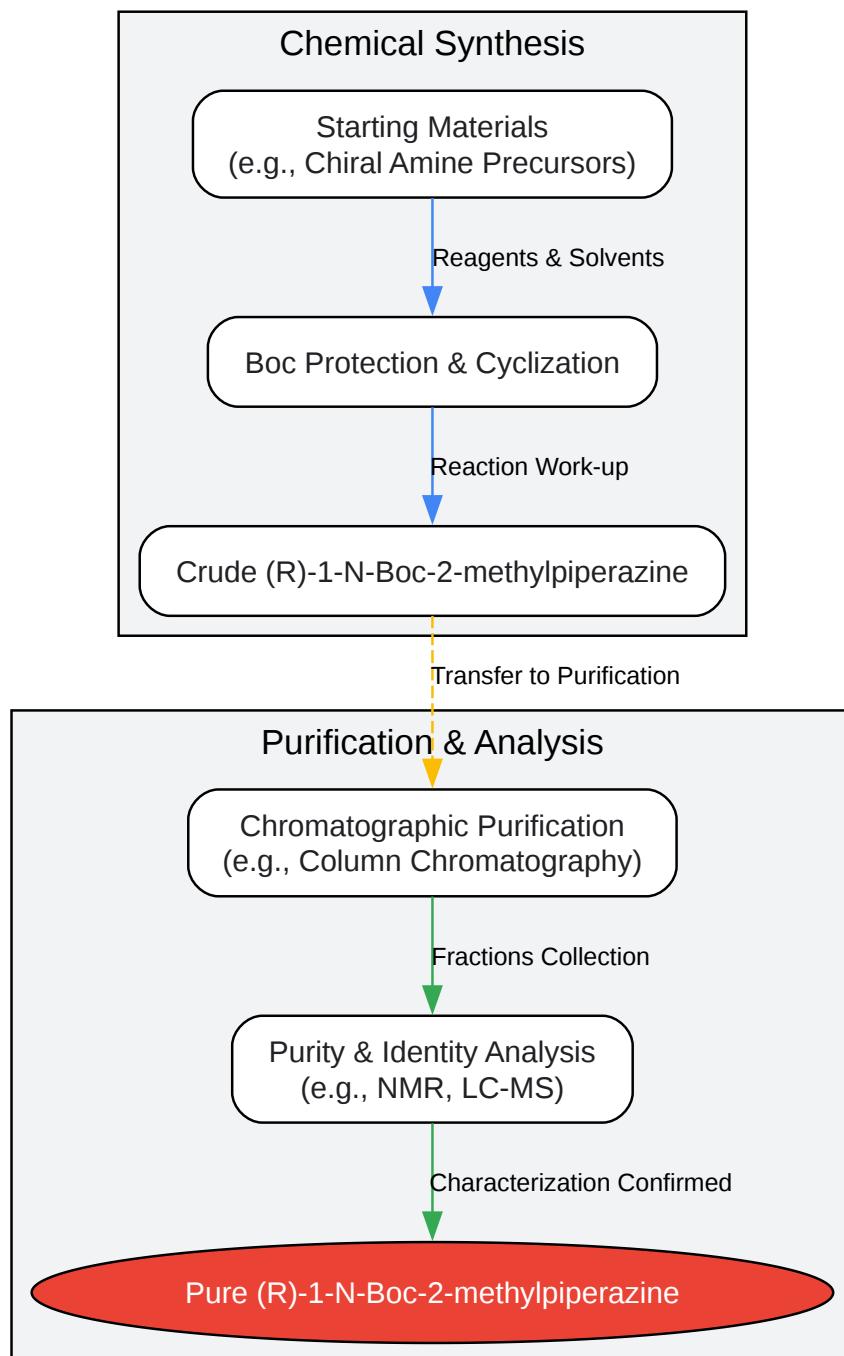
The fundamental molecular properties of **(R)-1-N-Boc-2-methylpiperazine** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and reaction planning.

Property	Value	Citations
Molecular Formula	C <sub>10</sub> H <sub>20</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	200.28 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	tert-butyl (2R)-2-methylpiperazine-1-carboxylate	<a href="#">[2]</a>
CAS Number	170033-47-3	<a href="#">[2]</a> <a href="#">[4]</a>

## Synthesis and Purification Workflow

The general workflow for the synthesis and purification of chiral piperazine derivatives such as **(R)-1-N-Boc-2-methylpiperazine** involves a multi-step process. The following diagram illustrates a representative logical workflow, from starting materials to the final, purified product. This diagram is a conceptual representation and specific reagents and conditions may vary based on the detailed experimental protocol.

## General Synthesis Workflow

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## References

- 1. (R)-1-N-Boc-2-methylpiperazine AldrichCPR | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. tert-Butyl (2R)-2-methylpiperazine-1-carboxylate | C10H20N2O2 | CID 10262201 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. tert-Butyl 2-methylpiperazine-1-carboxylate | C10H20N2O2 | CID 15087784 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. (R)-1-N-Boc-2-methylpiperazine | 170033-47-3 [[chemicalbook.com](https://www.chemicalbook.com)]
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## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)